

An In-depth Technical Guide to 4-methyl-5-vinylisobenzofuran-1(3H)-one

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Compound of Interest

Compound Name: 4-methyl-5-vinylisobenzofuran-1(3H)-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-methyl-5-vinylisobenzofuran-1(3H)-one**, a member of the isobenzofuranone class of compounds. Isobenzofuranones, also known as phthalides, are a significant class of lactones that are present in a variety of natural products and synthetic compounds exhibiting a wide range of biological activities.^[1] This document details the nomenclature and structure of the title compound, and while specific experimental data for this molecule is not extensively available in public literature, this guide will draw upon the broader knowledge of the isobenzofuranone chemical space to discuss potential synthetic strategies, and known biological activities of structurally related compounds.

IUPAC Name and Chemical Structure

The systematic IUPAC name for the compound is **4-methyl-5-vinylisobenzofuran-1(3H)-one**. This name is derived from the core heterocyclic ring system, isobenzofuran-1(3H)-one, which is a bicyclic structure consisting of a fused benzene ring and a furanone ring.^[2] The numbering of the isobenzofuranone ring system dictates the positions of the substituents.

The key structural features are:

- **Isobenzofuran-1(3H)-one Core:** A bicyclic system where a benzene ring is fused to a five-membered lactone (a cyclic ester). The "(3H)" indicates that the carbon at position 3 is saturated with two hydrogen atoms.

- Methyl Group at Position 4: A -CH₃ group is attached to the carbon at the 4th position of the benzene ring.
- Vinyl Group at Position 5: A -CH=CH₂ group is attached to the carbon at the 5th position of the benzene ring.

Chemical Properties:

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ O ₂	Calculated
Molecular Weight	174.19 g/mol	[3]
CAS Number	1255206-69-9	[3]

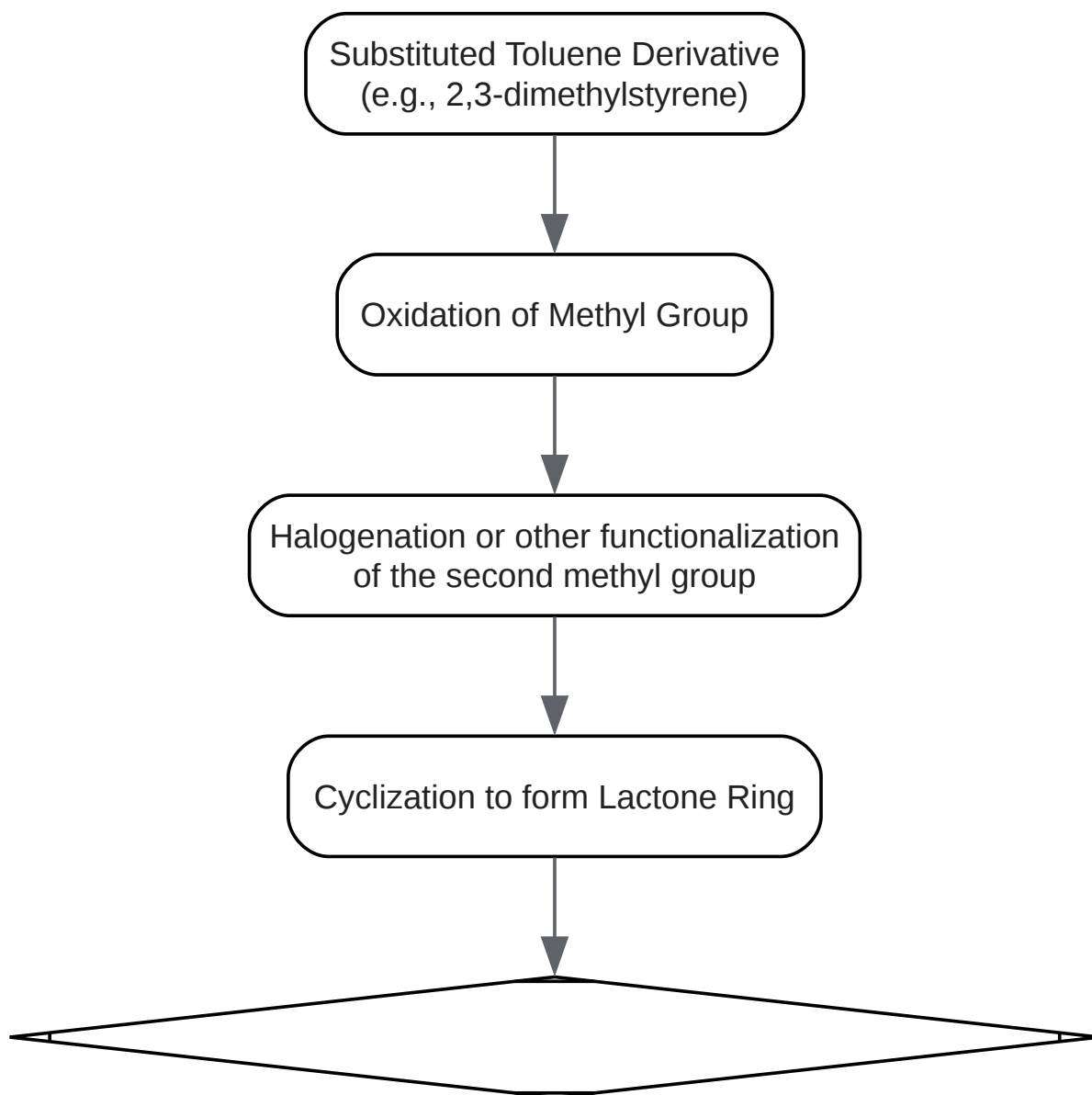
Below is a 2D structural representation of **4-methyl-5-vinylisobenzofuran-1(3H)-one**.

Figure 1: 2D structure of **4-methyl-5-vinylisobenzofuran-1(3H)-one**.

Synthetic Approaches

While a specific, documented synthesis for **4-methyl-5-vinylisobenzofuran-1(3H)-one** is not readily found in the surveyed literature, general synthetic routes for substituted isobenzofuranones are well-established. These methods can be adapted to produce the target molecule.

A plausible synthetic pathway could involve the following logical steps, illustrated in the workflow diagram below. The synthesis would likely start from a suitably substituted benzene derivative that can be elaborated to form the fused lactone ring.



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Figure 2: A potential synthetic workflow for **4-methyl-5-vinylisobenzofuran-1(3H)-one**.

Potential Experimental Protocol Outline:

A hypothetical synthesis could be envisioned starting from a commercially available substituted toluene.

- **Starting Material Selection:** A plausible starting material would be a benzene derivative with the required methyl and vinyl groups at the correct relative positions, or precursors that can be converted to these groups.
- **Functionalization:** The synthetic sequence would involve the selective functionalization of a methyl group ortho to the other substituent, which will ultimately become part of the lactone ring. This could involve oxidation to a carboxylic acid or a related functional group.
- **Lactone Ring Formation:** The final key step would be the formation of the five-membered lactone ring. This is often achieved through an intramolecular cyclization reaction.

Biological and Pharmacological Context

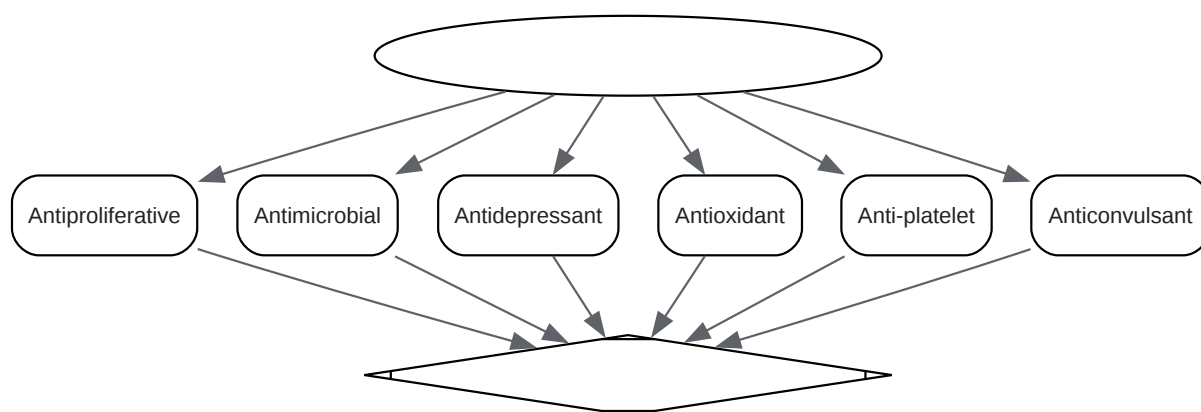
The isobenzofuranone scaffold is a "privileged structure" in medicinal chemistry, as derivatives have shown a wide array of biological activities.^[1] While there is no specific biological data for **4-methyl-5-vinylisobenzofuran-1(3H)-one** in the reviewed literature, the activity of other substituted isobenzofuranones can provide insights into its potential therapeutic applications.

Known Activities of Isobenzofuranone Derivatives:

- **Antiproliferative Activity:** Several C-3 functionalized isobenzofuranones have demonstrated cytotoxic effects against various cancer cell lines, including lymphoma and myeloid leukemia.^{[1][4]}
- **Antimicrobial Activity:** Some isobenzofuranone derivatives have been synthesized and evaluated for their antibacterial and antifungal properties.^[5]
- **Antidepressant Activity:** Novel isobenzofuran-1(3H)-one derivatives have been designed and synthesized as potential antidepressant agents, with some compounds showing significant serotonin reuptake inhibition.^[6]
- **Other Activities:** Various other biological effects have been reported for this class of compounds, including antioxidant, anti-platelet, and anticonvulsant activities.^[1]

The biological activity of a specific derivative is highly dependent on the nature and position of the substituents on the aromatic ring and the C-3 position. The methyl and vinyl groups on the benzene ring of **4-methyl-5-vinylisobenzofuran-1(3H)-one** would influence its lipophilicity, metabolic stability, and interaction with biological targets.

The diagram below illustrates the relationship between the core isobenzofuranone structure and its diverse biological activities, highlighting its potential in drug discovery.



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Figure 3: Biological activities of the isobenzofuranone scaffold.

Conclusion and Future Directions

4-methyl-5-vinylisobenzofuran-1(3H)-one is a specific member of the versatile isobenzofuranone family. While detailed experimental data for this compound is sparse in the public domain, its structure suggests that it could be synthesized through established chemical routes. Based on the known biological activities of related compounds, it would be a candidate for screening in various therapeutic areas, particularly in oncology, infectious diseases, and neuroscience.

Future research on this compound would require:

- Development and optimization of a synthetic route to produce the compound in sufficient quantities for biological testing.

- Comprehensive spectroscopic analysis (NMR, IR, Mass Spectrometry) to confirm its structure.
- In vitro and in vivo screening to determine its biological activity profile.
- Structure-activity relationship (SAR) studies to understand how the methyl and vinyl substituents contribute to its biological effects.

This technical guide provides a foundational understanding of **4-methyl-5-vinylisobenzofuran-1(3H)-one** for researchers and professionals in the field of drug development. Further experimental investigation is warranted to fully elucidate the chemical and biological properties of this compound.

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References

- 1. Synthesis and Antiproliferative Activity of C-3 Functionalized Isobenzofuran-1(3H)-ones - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 1(3H)-Isobenzofuranone [webbook.nist.gov]
- 3. cymitquimica.com [cymitquimica.com]
- 4. researchgate.net [researchgate.net]
- 5. imjst.org [imjst.org]
- 6. Synthesis and biological evaluation of novel isobenzofuran-1(3H)-one derivatives as antidepressant agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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